

# Personal protective equipment for handling TNKS 22

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## Compound of Interest

Compound Name: TNKS 22

Cat. No.: B1150373

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## Essential Safety Protocols for Handling TNKS 22

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **TNKS 22**, a potent, orally active, and selective small-molecule inhibitor of tankyrase 1 (TNKS1) and tankyrase 2 (TNKS2).<sup>[1][2][3]</sup> Adherence to these protocols is essential to ensure personal safety and maintain a secure laboratory environment.

## Understanding the Compound

**TNKS 22** is a research chemical used to investigate the Wnt signaling pathway.<sup>[1]</sup> As a potent compound, it is designed to have a strong pharmacological effect at low concentrations, which necessitates careful handling to prevent accidental exposure. Routes of exposure can include inhalation, skin contact, eye contact, and ingestion.<sup>[4]</sup>

Chemical Properties of **TNKS 22**:

Property	Value
Molecular Formula	C <sub>25</sub> H <sub>25</sub> N <sub>5</sub> O <sub>3</sub> S[1]
Molecular Weight	475.56 g/mol [1]
Appearance	Solid[1]
Solubility	Insoluble in water; soluble in Ethanol (with warming).[1]
Storage	Store at -20°C.[1][3][5]

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is critical to minimize exposure.[6] The required level of PPE depends on the specific operation being performed. Always consult your institution's Chemical Hygiene Plan and the material's Safety Data Sheet (SDS) for detailed information.

Recommended PPE for Handling **TNKS 22**:

Operation	Required Personal Protective Equipment (PPE)
Compound Weighing & Reconstitution	• Chemical splash goggles meeting ANSI Z.87.1 standard. • Face shield if there is a risk of splashing. • Disposable nitrile gloves (double-gloving recommended).[7] • Chemical-resistant, fully buttoned lab coat. • Respiratory protection (e.g., N95 respirator) within a certified chemical fume hood.[7]
In Vitro Experiments (e.g., Cell Culture)	• Safety glasses with side shields. • Disposable nitrile gloves. • Lab coat.[7]
In Vivo Experiments (Animal Dosing)	• Safety glasses or goggles. • Disposable nitrile gloves. • Lab coat or disposable gown. • Respiratory protection may be required based on a risk assessment of aerosol generation.[7]
Waste Disposal	• Chemical splash goggles. • Heavy-duty or double-layered nitrile gloves. • Chemical-resistant lab coat or apron.[7]

## Handling and Operational Plan

A structured operational plan is essential for the safe handling of **TNKS 22** from receipt to disposal.[7]

Step-by-Step Handling Protocol:

- Preparation and Planning:
  - Before handling, obtain and review the Safety Data Sheet (SDS) for **TNKS 22**.
  - Designate a specific area for handling, such as a certified chemical fume hood, especially for weighing and reconstituting the solid compound.[6]
  - Ensure proper ventilation and that all necessary PPE is available and fits correctly.

- Assemble all required equipment (spatulas, weigh boats, vials, solvents) before starting.
- Compound Handling:
  - Weighing: Perform all weighing of the solid compound within the fume hood to minimize inhalation exposure.<sup>[7]</sup> Use dedicated spatulas and disposable weighing papers.
  - Reconstitution: To prepare stock solutions, slowly add the solvent to the solid to prevent splashing.<sup>[7]</sup> Cap the vial securely and mix by vortexing or sonicating.
  - Labeling: Clearly label the stock solution with the compound name, concentration, solvent, preparation date, and appropriate hazard symbols.<sup>[7]</sup>
- Spill Management:
  - In the event of a spill, evacuate the immediate area and alert laboratory personnel and the safety officer.
  - For small spills, use an appropriate chemical absorbent material.
  - For large spills, follow your institution's emergency procedures.
  - All materials used for spill cleanup must be disposed of as hazardous waste.<sup>[7]</sup>

## First Aid Measures

Immediate and appropriate first aid is critical in the event of accidental exposure.

Emergency First Aid Procedures:

Exposure Route	First Aid Measure
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and water for at least 15 minutes. Seek medical attention.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration. Seek immediate medical attention.
Ingestion	Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

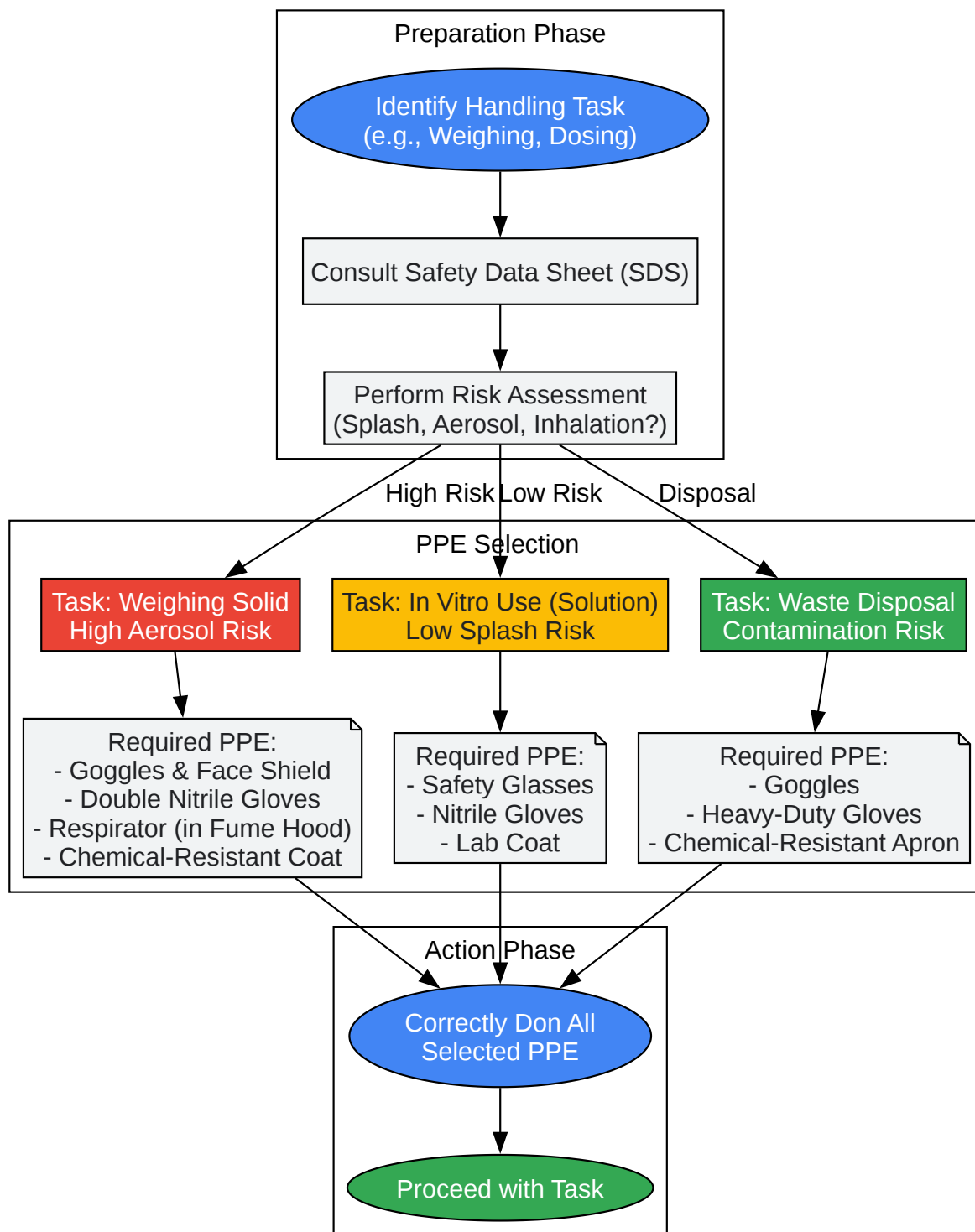
## Disposal Plan

All waste contaminated with **TNKS 22** must be treated as hazardous chemical waste.

- Contaminated Labware: Glassware and plasticware that have come into contact with the compound should be decontaminated or disposed of as hazardous waste.[\[7\]](#)
- Contaminated PPE: Used gloves, disposable lab coats, and other contaminated PPE should be collected in a designated, sealed, and clearly labeled hazardous waste bag.[\[7\]](#)
- Disposal Procedure: All hazardous waste must be disposed of through the institution's environmental health and safety (EHS) office. Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.[\[7\]](#)

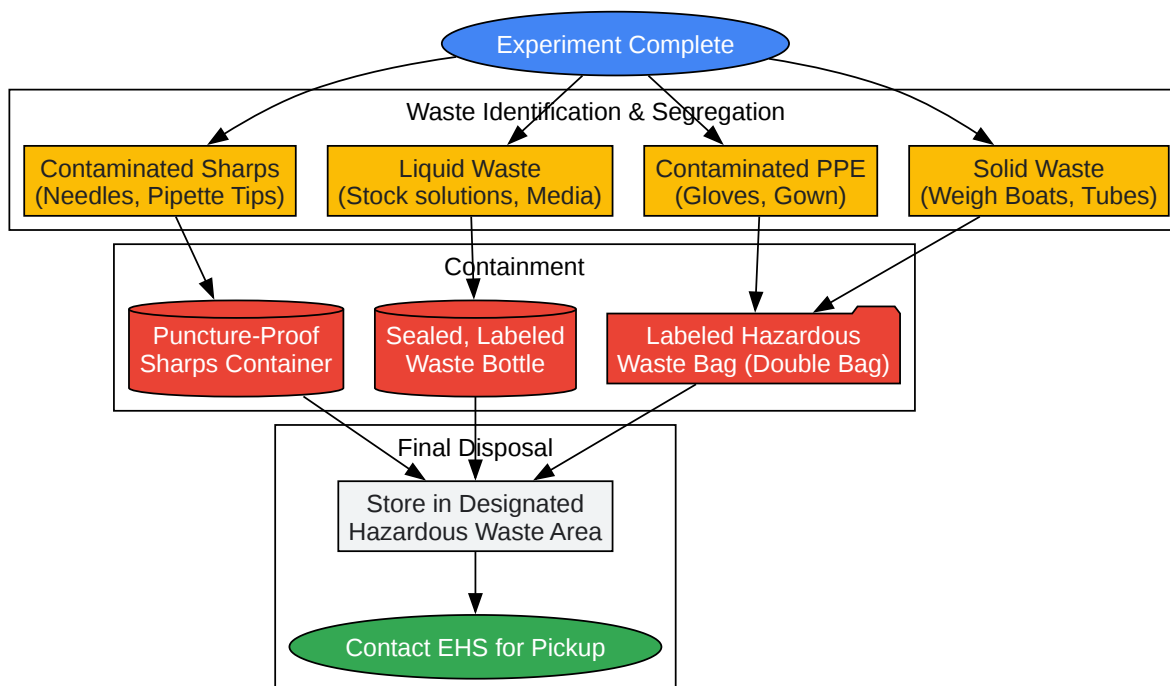
## Visual Workflow Guides

The following diagrams provide a logical workflow for key safety and handling procedures.



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Caption: PPE selection workflow for handling potent chemical compounds.



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Caption: Hazardous waste disposal workflow for **TNKS 22**.

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